

Ac-YEVD-AMC solubility and stability issues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-YEVD-AMC

Cat. No.: B12367793

[Get Quote](#)

Technical Support Center: Ac-YEVD-AMC

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the fluorogenic caspase-1 substrate, **Ac-YEVD-AMC**.

Frequently Asked Questions (FAQs)

Q1: What is **Ac-YEVD-AMC** and what is its primary application?

Ac-YEVD-AMC (Acet-Tyr-Glu-Val-Asp-AMC) is a fluorogenic substrate for caspase-1 (ICE). Caspase-1 is a cysteine protease involved in inflammatory responses and apoptosis.^[1] In the presence of active caspase-1, the substrate is cleaved, releasing the fluorescent 7-amino-4-methylcoumarin (AMC) group. The amount of fluorescence is proportional to the caspase-1 activity in the sample. Activity is quantified by measuring the fluorescence of free AMC, which has an excitation wavelength of 360-380 nm and an emission wavelength of 440-460 nm.^[1]

Q2: I am having trouble dissolving the **Ac-YEVD-AMC** powder. What are the recommended solvents and procedures?

Ac-YEVD-AMC is soluble in Dimethyl Sulfoxide (DMSO). One supplier suggests a solubility of up to 100 mg/mL in DMSO.^[2] However, achieving this concentration may require sonication.^[2] It is also crucial to use a fresh, anhydrous grade of DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the product.^[2]

Q3: My **Ac-YEVD-AMC** solution appears to have precipitated after storage. What could be the cause and how can I prevent this?

Precipitation of **Ac-YEVD-AMC** from a DMSO stock solution can occur for several reasons:

- **Improper Storage:** Storing the solution at temperatures higher than recommended can lead to degradation and precipitation.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing the stock solution can decrease its stability. It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid this.
- **Moisture Contamination:** DMSO is hygroscopic. If the vial is not properly sealed, it can absorb moisture from the air, which can reduce the solubility of **Ac-YEVD-AMC** and cause it to precipitate. Always use tightly sealed vials.

To redissolve any precipitate, you can gently warm the solution to 37°C and vortex it. If the precipitate does not dissolve, it may be a sign of degradation, and it is recommended to use a fresh vial.

Troubleshooting Guides

Solubility Issues

Problem	Possible Cause	Solution
Ac-YEVD-AMC powder will not dissolve in DMSO.	1. Hygroscopic DMSO: The DMSO used may have absorbed water, reducing its solvating power for Ac-YEVD-AMC. [2] 2. Insufficient Sonication: The compound may require mechanical assistance to fully dissolve at high concentrations. [2]	1. Use fresh, anhydrous (or low water content) DMSO. [2] 2. Briefly sonicate the solution in a water bath.
Precipitate forms in the stock solution upon storage.	1. Moisture absorption: The vial may not be properly sealed, allowing atmospheric moisture to enter. [2] 2. Storage temperature is too high.	1. Ensure the vial cap is tightly sealed. Store in a desiccator if possible. 2. Store the DMSO stock solution at -20°C or -80°C. [2]

Stability Issues

Problem	Possible Cause	Solution
High background fluorescence in the assay.	1. Substrate degradation: The Ac-YEVD-AMC may have degraded, leading to spontaneous release of AMC. 2. Light exposure: The fluorogenic substrate is light-sensitive.	1. Prepare fresh stock solutions. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. 2. Protect the substrate and assay plates from light.
Loss of signal or inconsistent results.	1. Improper storage of stock solution: Storing at -20°C is suitable for short-term (up to 1 month), while -80°C is recommended for long-term storage (up to 6 months). [2] 2. Repeated freeze-thaw cycles.	1. Adhere to the recommended storage temperatures and durations. [2] 2. Aliquot the stock solution into single-use volumes.

Data Presentation

Ac-YEVD-AMC Solubility

Solvent	Concentration	Notes
DMSO	100 mg/mL (138.17 mM)	Requires sonication; use of fresh, non-hygroscopic DMSO is critical.[2]

Ac-YEVD-AMC Storage and Stability

Form	Storage Temperature	Duration	Notes
Powder	-20°C	1 year	Sealed, away from moisture.[2]
-80°C	2 years	Sealed, away from moisture.[2]	
In Solvent (DMSO)	-20°C	1 month	Sealed, away from moisture.[2]
-80°C	6 months	Sealed, away from moisture.[2]	

Experimental Protocols

Preparation of Ac-YEVD-AMC Stock Solution

- Equilibrate the vial of **Ac-YEVD-AMC** powder to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution).
- Vortex the vial to mix.
- If necessary, sonicate the solution in a water bath for short intervals until the powder is completely dissolved.

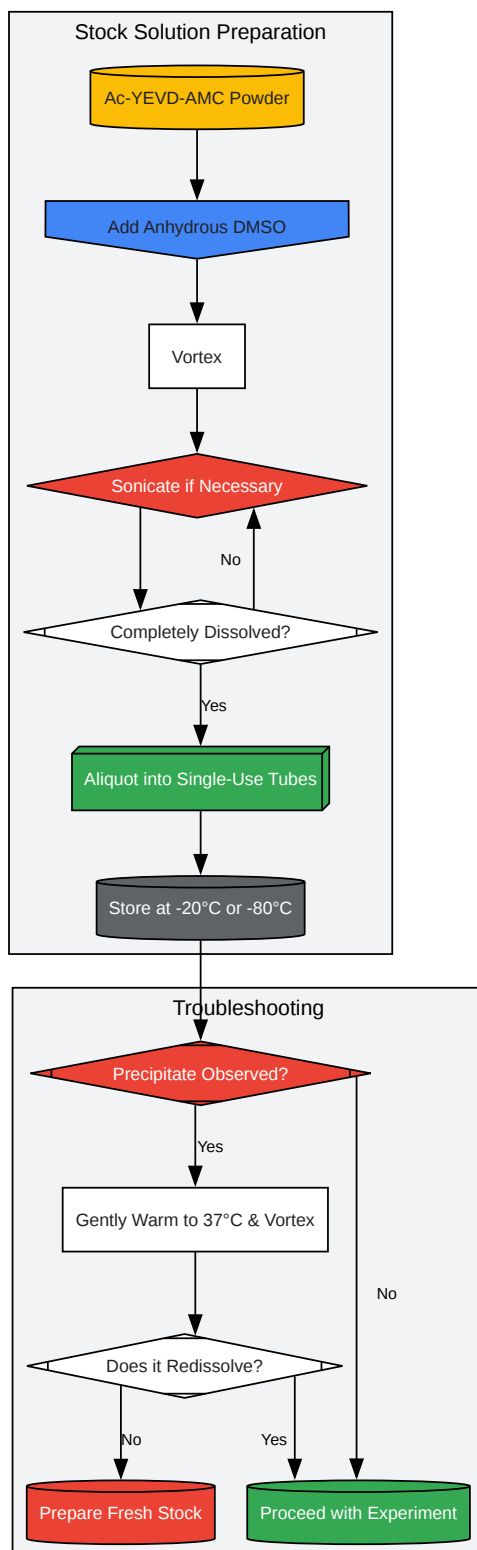
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed, light-protecting tubes.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

General Caspase-1 Activity Assay Protocol

- Prepare Assay Buffer: A typical assay buffer consists of 20 mM HEPES (pH 7.5), 10% glycerol, and 2 mM DTT. Prepare this fresh before use.
- Prepare Cell Lysates: Lyse cells (e.g., 2-10 million cells/ml) using a suitable lysis buffer on ice.
- Set up the Assay: In a 96-well black plate suitable for fluorescence assays, add the following to each well:
 - Cell lysate
 - Assay Buffer
 - **Ac-YEVD-AMC** substrate (final concentration typically in the μM range)
- Incubate: Incubate the plate at 37°C, protected from light.
- Measure Fluorescence: Read the fluorescence intensity at regular intervals using a fluorescence plate reader with an excitation wavelength of 360-380 nm and an emission wavelength of 440-460 nm.

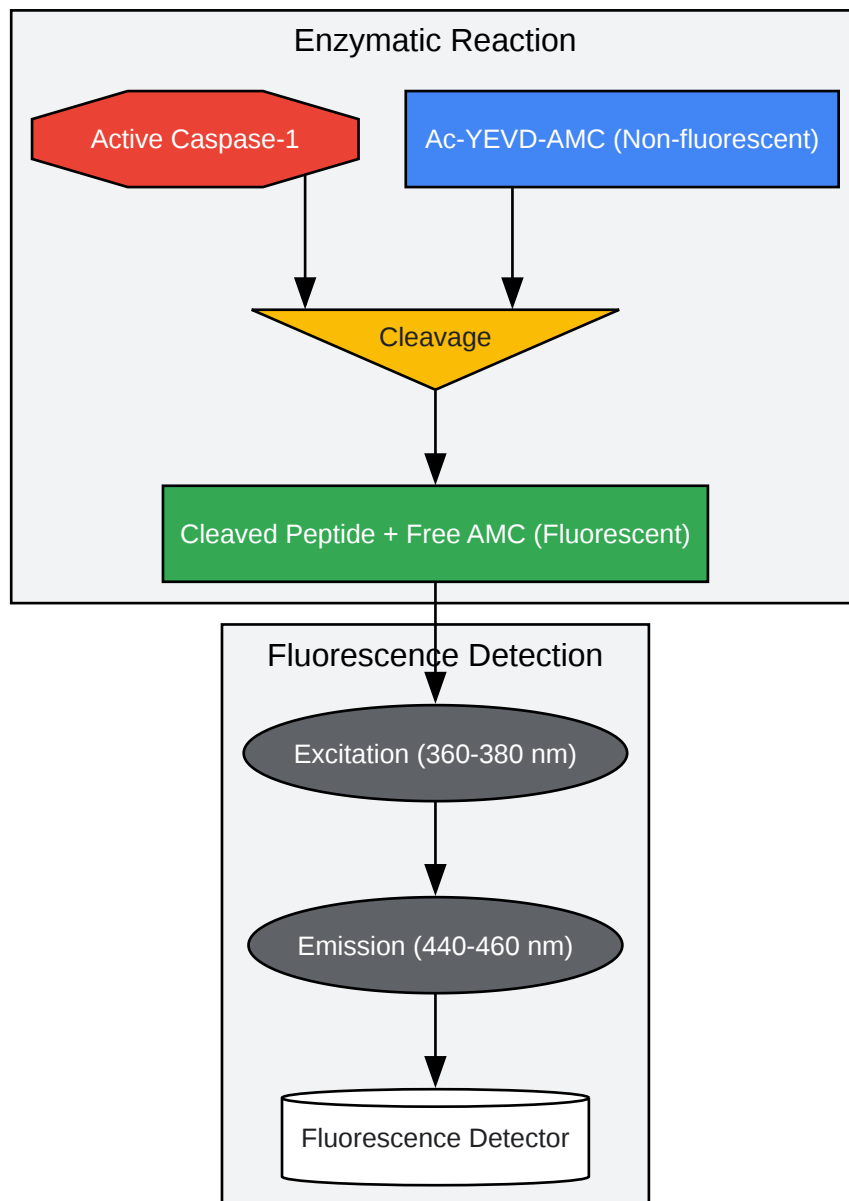
Visualizations

Troubleshooting Ac-YEVD-AMC Solubility Issues

[Click to download full resolution via product page](#)

Caption: Workflow for preparing and troubleshooting **Ac-YEVD-AMC** stock solutions.

Ac-YEVD-AMC Caspase-1 Assay Principle



[Click to download full resolution via product page](#)

Caption: Principle of caspase-1 activity detection using **Ac-YEVD-AMC**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ac-Tyr-Glu-Val-Asp-AMC (Caspase 1 (ICE) Substrate) - Echelon Biosciences [echelon-inc.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Ac-YEVD-AMC solubility and stability issues]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12367793#ac-yevd-amc-solubility-and-stability-issues]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com